

An In-depth Technical Guide to Thioacetic Acid

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Compound of Interest

Compound Name: *Dithioacetic acid*

Cat. No.: *B3054295*

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Note on Nomenclature: This guide focuses on Thioacetic acid (CAS No: 507-09-5), as "**dithioacetic acid**" is a distinct and less commonly documented compound. Thioacetic acid is the more likely subject of inquiry for applications in research and drug development.

This technical guide provides a comprehensive overview of thioacetic acid, a versatile reagent in organic synthesis, particularly for the introduction of thiol groups. It is intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

Thioacetic acid is an organosulfur compound and the sulfur analog of acetic acid.^[1] It is a yellow, fuming liquid with a strong, unpleasant odor.^{[1][2][3]}

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of thioacetic acid.

Property	Value	Reference
CAS Number	507-09-5	[1][4]
Molecular Formula	C ₂ H ₄ OS	[2][4]
Molecular Weight	76.12 g/mol	[2][4]
Appearance	Colorless to pale yellow liquid	[4][5]
Odor	Strong, pungent, unpleasant	[1][2][3]
Melting Point	-17 °C	[4]
Boiling Point	88.0 - 91.5 °C	[4]
Density	1.065 g/mL at 25 °C	[3][4]
Flash Point	18 °C (closed cup)	
Refractive Index	1.465 at 20 °C	[4]
pKa	~3.4	[1]
Solubility	Soluble in water and various organic solvents like alcohols, ethers, and chloroform.[5]	[5]

Safety Data

Thioacetic acid is a hazardous substance and must be handled with appropriate safety precautions.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	2	H225: Highly flammable liquid and vapour.[6][7]
Acute Toxicity, Oral	3	H301: Toxic if swallowed.[6][7]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[6]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage.[6][7]
Skin Sensitization	1	H317: May cause an allergic skin reaction.[6][7]
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life.

GHS Pictograms

- Flame: Flammable hazard
- Skull and Crossbones: Acute toxicity (fatal or toxic)
- Corrosion: Skin corrosion/burns, eye damage
- Health Hazard/Exclamation Mark: Acute toxicity (harmful), skin/eye irritation, skin sensitizer, respiratory tract irritation, narcotic effects

Precautionary Statements

A summary of key precautionary statements is provided below.

Type	Statement Code	Statement Text
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[6][7]
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.[6]	
P261	Avoid breathing mist or vapors.	
P270	Do not eat, drink or smoke when using this product.	
Response	P301 + P310 + P330	IF SWALLOWED: Immediately call a POISON CENTER/ doctor. Rinse mouth.
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.	
P305 + P351 + P338 + P310	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER/doctor.[7]	
Storage	P403 + P235	Store in a well-ventilated place. Keep cool.
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Synthesis of Thioacetic Acid

Thioacetic acid can be synthesized by the reaction of acetic anhydride with hydrogen sulfide.[1]
A detailed laboratory procedure is described in Organic Syntheses.[8]

Methodology:

- **Apparatus Setup:** A three-necked flask is equipped with a stirrer, a reflux condenser, and a gas inlet tube with a thermometer. The outlet of the condenser is connected to a bubbler.
- **Reaction Mixture:** Acetic anhydride and a catalytic amount of sodium hydroxide are added to the flask.
- **Introduction of Hydrogen Sulfide:** Hydrogen sulfide gas is bubbled through the reaction mixture. The temperature is maintained at 50-55°C, initially by cooling and then by gentle heating.
- **Reaction Monitoring:** The absorption of hydrogen sulfide is monitored by the gain in weight of the reaction apparatus.
- **Work-up and Purification:** After the reaction is complete, the mixture is distilled under reduced pressure to separate the product from the sodium salts. The distillate, a mixture of thioacetic acid and acetic acid, is then fractionally distilled at atmospheric pressure to yield pure thioacetic acid.

Introduction of a Thiol Group into an Alkyl Halide

Thioacetic acid is a common reagent for the introduction of thiol groups into organic molecules via a four-step process.[1]

Reaction Scheme:

- $\text{CH}_3\text{C}(\text{O})\text{SH} + \text{NaOH} \rightarrow \text{CH}_3\text{C}(\text{O})\text{SNa} + \text{H}_2\text{O}$
- $\text{CH}_3\text{C}(\text{O})\text{SNa} + \text{RX} \rightarrow \text{CH}_3\text{C}(\text{O})\text{SR} + \text{NaX}$ (where X = Cl, Br, I)
- $\text{CH}_3\text{C}(\text{O})\text{SR} + 2 \text{NaOH} \rightarrow \text{CH}_3\text{CO}_2\text{Na} + \text{RSNa} + \text{H}_2\text{O}$

- $\text{RSNa} + \text{HCl} \rightarrow \text{RSH} + \text{NaCl}$

Methodology:

- **Thioacetate Formation:** Thioacetic acid is deprotonated with a base, such as sodium hydroxide, to form sodium thioacetate.
- **Nucleophilic Substitution:** The resulting thioacetate anion is then reacted with an alkyl halide in a nucleophilic substitution reaction to form a thioacetate ester.
- **Hydrolysis:** The thioacetate ester is subsequently hydrolyzed using a strong base, like sodium hydroxide, to yield the sodium salt of the desired thiol.
- **Protonation:** The thiol is liberated by acidification with an acid, for example, hydrochloric acid.

Synthesis of S-Thioesters from Alcohols

A one-pot, solvent-less reaction can be employed to convert various alcohols into S-thioesters using thioacetic acid in the presence of tetrafluoroboric acid.[9]

Methodology:

- **Reaction Setup:** The alcohol is directly mixed with neat thioacetic acid.
- **Catalyst Addition:** A catalytic amount of tetrafluoroboric acid (HBF_4) is added to the mixture.
- **Reaction Conditions:** The reaction proceeds at room temperature. The reaction rate can be enhanced by increasing the concentration of the catalyst.
- **Monitoring and Work-up:** The reaction progress is monitored by techniques such as NMR or GC. The S-thioester product can be isolated after an appropriate work-up procedure.

Signaling Pathways and Experimental Workflows

The following diagram illustrates the logical relationship of the safety data for thioacetic acid, providing a clear workflow for risk assessment and management.

Caption: Safety Data Workflow for Thioacetic Acid.

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